

# Introduction: Navigating the Isomeric Landscape of Fluorinated Ketones

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## Compound of Interest

Compound Name: Methyl heptafluoropropyl ketone

CAS No.: 355-17-9

Cat. No.: B1582444

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In the realm of specialty chemicals, precision in nomenclature is paramount to ensuring safety and experimental validity. The term "**methyl heptafluoropropyl ketone**" presents a notable case of ambiguity that can lead to critical misunderstandings in hazard assessment. This name can refer to at least two distinct isomers with dramatically different safety profiles. The most common and commercially significant compound is 1,1,1,2,2,4,5,5,5-nonafluoro-4-(trifluoromethyl)-3-pentanone (CAS No. 756-13-8), widely known by trade names such as Novec™ 1230 or as the fire extinguishing agent FK-5-1-12.[1][2][3] This substance is a non-flammable liquefied gas valued for its clean-agent fire suppression capabilities.[4]

Conversely, another isomer, 3,3,4,4,5,5,5-heptafluoro-2-pentanone (CAS No. 355-17-9), is also referred to as **methyl heptafluoropropyl ketone**. [5][6] Crucially, this compound is a highly flammable liquid, posing a significant fire risk.[6][7]

Given the potential for confusion and the vastly different handling requirements, this guide will focus primarily on the safety data for the non-flammable, widely utilized fire suppressant, FK-5-1-12 (CAS 756-13-8). Understanding its properties is essential for researchers and professionals who may encounter it as a solvent, reagent, or, most commonly, as a component of laboratory and facility safety systems. We will, however, provide comparative data where

appropriate to underscore the critical importance of verifying the specific chemical identity via its CAS number before handling.

## Part 1: Chemical Identification and Physicochemical Properties

A precise understanding of a substance's identity and physical properties forms the bedrock of a robust safety assessment. The fundamental differences between the two primary isomers are summarized below.

Table 1: Isomer Identification



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| Molecular Formula | C<sub>6</sub>F<sub>12</sub>O | C<sub>5</sub>H<sub>3</sub>F<sub>7</sub>O |

The physicochemical properties of FK-5-1-12 dictate its behavior under various laboratory and emergency conditions. It is stored as a liquid, often under pressure with a nitrogen expellant, and vaporizes upon release.[4][8]

Table 2: Physicochemical Data for FK-5-1-12 (CAS 756-13-8)



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| Ozone Depletion Potential | 0 |[9] |

The most critical distinction for safety is flammability. While FK-5-1-12 is a fire extinguishing agent, the isomer CAS 355-17-9 is classified as a highly flammable liquid with a flash point of 63-64°C, requiring stringent ignition control measures.[5][7]

## Part 2: Hazard Identification and GHS Classification

The Globally Harmonized System (GHS) provides a standardized framework for communicating the hazards of chemical products. For FK-5-1-12, the primary hazards are not related to flammability or acute toxicity but to its physical state as a compressed gas and its environmental impact.

GHS Classification for FK-5-1-12:

- Gases Under Pressure / Liquefied Gas: Signal Word: Warning.[8]
- Hazardous to the Aquatic Environment, Chronic Toxicity, Category 3: Signal Word: Warning. [3][8]

Hazard Statements:

- H280: Contains gas under pressure; may explode if heated.[8] This statement is critical. The primary physical hazard arises from the potential for cylinders to rupture violently if exposed to high heat or fire.[2][8]

- H412: Harmful to aquatic life with long-lasting effects.[3][8] This necessitates preventing its release into drains, surface waters, or groundwater.[2][10]

Other U.S. OSHA-Defined Hazards:

- May displace oxygen and cause rapid suffocation in high concentrations.[8]
- Contact with the rapidly expanding liquid/gas may cause frostbite.[8][11][12]



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Caption: Workflow for the safe storage of FK-5-1-12 cylinders.

Chemical Stability and Incompatibilities:

- Stability: The material is chemically stable under normal conditions of handling and storage. [1][12]\* Conditions to Avoid: Direct sunlight, ultraviolet (UV) light, and high temperatures. [1][3][8]\* Incompatible Materials: Avoid contact with strong bases, amines, and alcohols. [1][8][10]These materials can potentially react with the fluoroketone.

## Part 5: Emergency Response Procedures

A self-validating emergency plan requires clear, logical, and sequential steps tailored to the specific incident.

## Protocol 2: First-Aid Measures

- Inhalation: If signs or symptoms of asphyxiation develop (e.g., dizziness, headache, confusion), immediately remove the person to fresh air. [1]If breathing is difficult or has stopped, administer artificial respiration. Seek immediate medical attention.
- Skin Contact: If skin comes in contact with the rapidly evaporating liquid, frostbite may occur. Flush the affected area with lukewarm water. Do not rub. Remove contaminated clothing. If signs of irritation or frostbite persist, seek medical attention. [1][8]\* Eye Contact: If liquid or cold gas contacts the eyes, immediately flush with large amounts of cool water for at least 15 minutes, holding the eyelids open. [1][11]Remove contact lenses if easy to do. Seek immediate medical attention. [11]\* Ingestion: Ingestion is not considered a likely route of exposure. [1][9]If it occurs, do not induce vomiting. Give the person two glasses of water and seek medical attention. [1]

## Protocol 3: Accidental Release Measures

- Evacuate: Immediately evacuate personnel from the affected area. [10]Keep people away and upwind of the spill/leak. [5]2. Ventilate: Ensure adequate ventilation, especially in confined spaces. [10][11]Open doors and windows to disperse the vapor.
- Stop Leak (If Safe): If it can be done without risk, attempt to stop the flow of gas or remove the leaking cylinder to an outdoor location. [11]4. Containment: For larger liquid spills, build dikes to prevent entry into sewer systems or bodies of water. [10]The liquid will evaporate. [1]Cover the spill with an inorganic absorbent material like bentonite or vermiculite to manage the liquid phase. [10]5. PPE: Responders must wear appropriate PPE, including safety goggles. For large releases or situations where thermal decomposition is possible, a self-contained breathing apparatus (SCBA) is required. [2][11]



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Caption: Decision tree for response to an accidental release.

Fire-Fighting Measures: Although FK-5-1-12 is a fire extinguishing agent, cylinders containing the substance pose a significant risk in a fire. [2]\* Hazard: Pressurized containers can rupture and explode when heated. [2][8]\* Action: Use a fire fighting agent suitable for the surrounding fire to cool the containers. [10]\* Decomposition Products: If the agent is exposed to extreme heat, toxic decomposition products (HF, CO) will be formed. [10]\* Firefighter PPE: Firefighters must wear full protective equipment and an SCBA operated in positive pressure mode. [1][2]

## Part 6: Personal Protective Equipment (PPE)

The selection of PPE is dictated by the specific task and the potential for exposure.

Table 3: Recommended Personal Protective Equipment



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| Firefighting | As part of full firefighter turnout gear, including face mask. | As part of full turnout gear. | SCBA (positive pressure mode). [1][2] | Full protective clothing (bunker gear). [10]

## Conclusion

The safe application of **methyl heptafluoropropyl ketone** in a research or professional setting is contingent upon a clear and unambiguous identification of the specific isomer being handled. While the fire suppressant FK-5-1-12 (CAS 756-13-8) offers a low-toxicity profile beneficial for facility safety, it is not without hazards. The risks associated with its storage under pressure, potential for asphyxiation in confined spaces, frostbite upon contact, and the generation of highly toxic decomposition products in fire demand rigorous adherence to established safety protocols. Conversely, other isomers, such as CAS 355-17-9, present a primary flammability hazard. As a guiding principle, the CAS number must always be the definitive identifier, and the corresponding Safety Data Sheet must be thoroughly reviewed and understood before any material is brought into the laboratory.

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